

Comparative In Vivo Efficacy of Carpalasionin in Preclinical Models of Inflammation

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Compound of Interest

Compound Name: *Carpalasionin*

Cat. No.: *B1150719*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the in vivo effects of **Carpalasionin**, a novel anti-inflammatory agent, against established non-steroidal anti-inflammatory drugs (NSAIDs). The data presented herein is from preclinical studies in widely used animal models of inflammation.

Quantitative Data Summary

The anti-inflammatory potential of **Carpalasionin** was evaluated in two distinct rodent models: carrageenan-induced acute paw edema and collagen-induced chronic arthritis. The results are summarized below, comparing the efficacy of **Carpalasionin** with Ibuprofen, a standard NSAID, and a vehicle control.

Model	Treatment Group	Dosage (mg/kg)	Primary Endpoint	Result	% Inhibition
Carrageenan-Induced Paw Edema (Rat)	Vehicle	-	Paw Volume (mL) at 4h	1.25 ± 0.15	-
Ibuprofen	50	Paw Volume (mL) at 4h	0.68 ± 0.09	45.6%	
Carpalasionin	25	Paw Volume (mL) at 4h	0.82 ± 0.11	34.4%	
Carpalasionin	50	Paw Volume (mL) at 4h	0.55 ± 0.07	56.0%	
Collagen-Induced Arthritis (Mouse)	Vehicle	-	Arthritis Score (0-4 scale)	3.2 ± 0.4	-
Ibuprofen	50	Arthritis Score (0-4 scale)	1.8 ± 0.3	43.8%	
Carpalasionin	50	Arthritis Score (0-4 scale)	1.5 ± 0.2	53.1%	

Experimental Protocols

Carrageenan-Induced Paw Edema in Rats

This model is used to assess the efficacy of drugs against acute inflammation.

- Animals: Male Wistar rats (180-200g) were used. Animals were housed under standard laboratory conditions with free access to food and water.
- Groups:
 - Group 1: Vehicle control (0.5% carboxymethyl cellulose, p.o.)

- Group 2: Ibuprofen (50 mg/kg, p.o.)
- Group 3: **Carpalasionin** (25 mg/kg, p.o.)
- Group 4: **Carpalasionin** (50 mg/kg, p.o.)
- Procedure:
 - Animals were fasted for 12 hours prior to the experiment.
 - The initial paw volume of the right hind paw of each rat was measured using a plethysmometer.
 - The respective treatments were administered orally.
 - One hour after treatment, 0.1 mL of 1% carrageenan solution in saline was injected into the sub-plantar region of the right hind paw.
 - Paw volume was measured again at 1, 2, 3, and 4 hours post-carrageenan injection.
- Data Analysis: The percentage inhibition of edema was calculated using the formula: % Inhibition = $[(V_c - V_t) / V_c] \times 100$ Where V_c is the average increase in paw volume in the control group and V_t is the average increase in paw volume in the treated group.

Collagen-Induced Arthritis in Mice

This is a model of chronic autoimmune inflammation that resembles human rheumatoid arthritis.

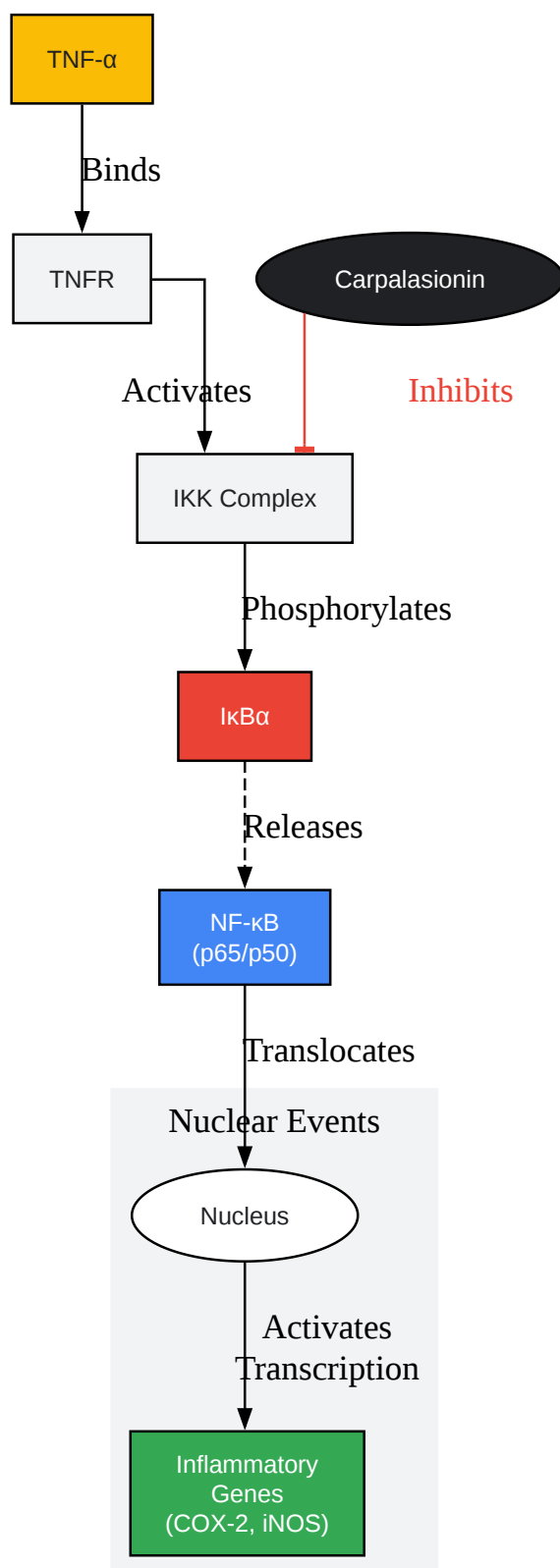
- Animals: DBA/1 mice (8-10 weeks old) were used.
- Induction of Arthritis:
 - An emulsion of bovine type II collagen and Complete Freund's Adjuvant was prepared.
 - On day 0, mice were immunized with an intradermal injection of 100 μ L of the emulsion at the base of the tail.
 - A booster injection of collagen in Incomplete Freund's Adjuvant was given on day 21.

- Treatment:
 - Treatment was initiated on day 21 and continued daily until day 42.
 - Groups included a vehicle control, Ibuprofen (50 mg/kg, p.o.), and **Carpalasionin** (50 mg/kg, p.o.).
- Assessment:
 - Mice were examined three times a week for signs of arthritis.
 - The severity of arthritis in each paw was scored on a scale of 0-4 (0=no swelling, 1=swelling of one joint, 2=mild swelling of the entire paw, 3=moderate swelling, 4=severe swelling and ankylosis).
 - The maximum possible score per mouse was 16.
- Data Analysis: The mean arthritis score for each group was calculated at the end of the study.

Visualizations

Hypothesized Signaling Pathway for Carpalasionin

Carpalasionin is hypothesized to exert its anti-inflammatory effects through the inhibition of the NF- κ B signaling pathway, a key regulator of inflammatory responses.

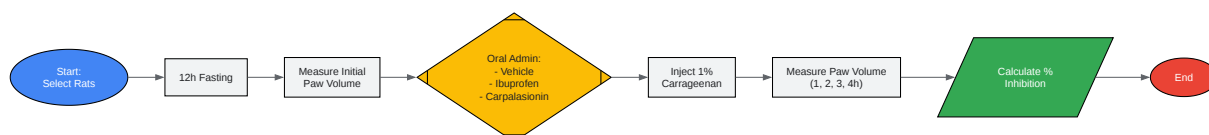


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Caption: Hypothesized mechanism of **Carpalasionin** action on the NF-κB signaling pathway.

Experimental Workflow for Carrageenan-Induced Paw Edema

The following diagram illustrates the key steps in the in vivo assessment of **Carpalasionin** using the acute paw edema model.



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